

A Comprehensive Technical Guide to the Physicochemical Properties of Fenchyl Acetate

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Compound of Interest

Compound Name: *Fenchyl acetate*

CAS No.: *13851-11-1*

Cat. No.: *B1672493*

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Abstract

Fenchyl acetate (CAS No: 13851-11-1) is a bicyclic monoterpene ester recognized for its characteristic camphoraceous, pine-like aroma.^{[1][2]} As a significant component in various essential oils, it finds extensive application in the fragrance, flavor, and personal care industries.^[3] Beyond its organoleptic properties, **Fenchyl acetate** serves as a valuable organic solvent and an intriguing molecule for chemical synthesis and potential pharmaceutical applications.^[3] This technical guide provides an in-depth analysis of the core physicochemical properties of **Fenchyl acetate**, complete with experimental protocols and structured data to support advanced research and development.

Chemical Identity and Structure

Fenchyl acetate, systematically named 1,3,3-trimethyl-2-norbornanyl acetate, is the acetate ester of fenchyl alcohol.^{[1][4]} Its chemical structure is characterized by the bicyclo[2.2.1]heptane framework. The compound exists as a mixture of isomers, primarily the

α - and β -forms, and can also be found as different stereoisomers, such as the endo- and exo-isomers.[5][6]

- Molecular Formula: $C_{12}H_{20}O_2$ [1][4]
- Molecular Weight: 196.29 g/mol [1][7][8]
- Synonyms: 1,3,3-Trimethyl-2-norbornanyl acetate, Fenchyl acetic acid, Acetic acid fenchyl ester[1][9]

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **Fenchyl acetate**, compiled from various sources for ease of reference and comparison.

Table 1: General and Thermal Properties

Property	Value	Temperature (°C)	Pressure	Citations
Physical State	Clear, mobile liquid	20	Ambient	[2][10]
Color	Colorless to pale yellow	Ambient	Ambient	[3][11]
Boiling Point	220 °C	760 mmHg	[1][2]	
Melting Point	7–8 °C	Ambient	[1]	
Flash Point	76–84 °C	Closed Cup	[1][11]	
Vapor Pressure	0.117 mmHg	25	[2]	
	< 0.1 mmHg			[10]

Table 2: Optical and Physical Properties

Property	Value	Temperature (°C)	Citations
Density	0.98 g/mL	25	
0.965–0.975 g/mL	20	[10]	
Specific Gravity	0.973–0.979	25	[2]
0.967	[12]		
Refractive Index (nD)	1.456–1.462	20	[2]
1.4540–1.4590	20	[10][13]	
Optical Rotation ([α]/D)	+45° to +55°	[2][14]	
+54°	22		

Table 3: Solubility and Partitioning

Property	Value/Description	Temperature (°C)	Citations
Solubility in Water	Insoluble / Negligible	Ambient	[1][2][10]
23.23 mg/L (estimated)	25	[2][12]	
Solubility in Organic Solvents	Soluble in alcohol, oils, and organic solvents	Ambient	[1][3]
Soluble in 70% ethanol (1:6) and 95% ethanol (1:1)	Ambient	[10]	
LogP (o/w)	3.516 (estimated)	[2]	
3.86 (calculated)	[12]		

Experimental Protocols

The determination of physicochemical properties requires standardized methodologies to ensure accuracy and reproducibility. Below are detailed protocols for key experiments.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes and utilizes a MelTemp apparatus or similar heating block.^[15]

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: MelTemp apparatus, capillary tube (closed at one end), "minipipet" (narrower capillary tube open at both ends), thermometer.^[15]
- Procedure:
 - Introduce a small amount of **Fenchyl acetate** into the closed-end capillary tube.
 - Invert a smaller, open-ended capillary tube (minipipet) and place it inside the larger tube containing the sample, ensuring the open end is submerged in the liquid.
 - Place the assembly in the heating block of the MelTemp apparatus.
 - Heat the block gradually. As the temperature rises, a stream of bubbles will emerge from the inverted inner capillary.
 - Continue heating until a continuous and rapid stream of bubbles is observed.
 - Turn off the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the inner capillary tube.^[15]
 - Record the temperature.

Determination of Density

- Objective: To measure the mass per unit volume of the liquid.

- Apparatus: Pycnometer (specific gravity bottle) of a known volume, analytical balance, water bath.
- Procedure:
 - Clean and dry the pycnometer thoroughly and record its mass (m1).
 - Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.
 - Adjust the water level to the calibration mark, dry the exterior, and weigh the pycnometer filled with water (m2).
 - Empty and dry the pycnometer. Fill it with **Fenchyl acetate**.
 - Repeat the thermal equilibration in the water bath at the same temperature.
 - Adjust the liquid level, dry the exterior, and weigh the pycnometer filled with **Fenchyl acetate** (m3).
 - The density (ρ) is calculated using the formula: $\rho_{\text{sample}} = [(m3 - m1) / (m2 - m1)] * \rho_{\text{water}}$ (where ρ_{water} at the experimental temperature is known).

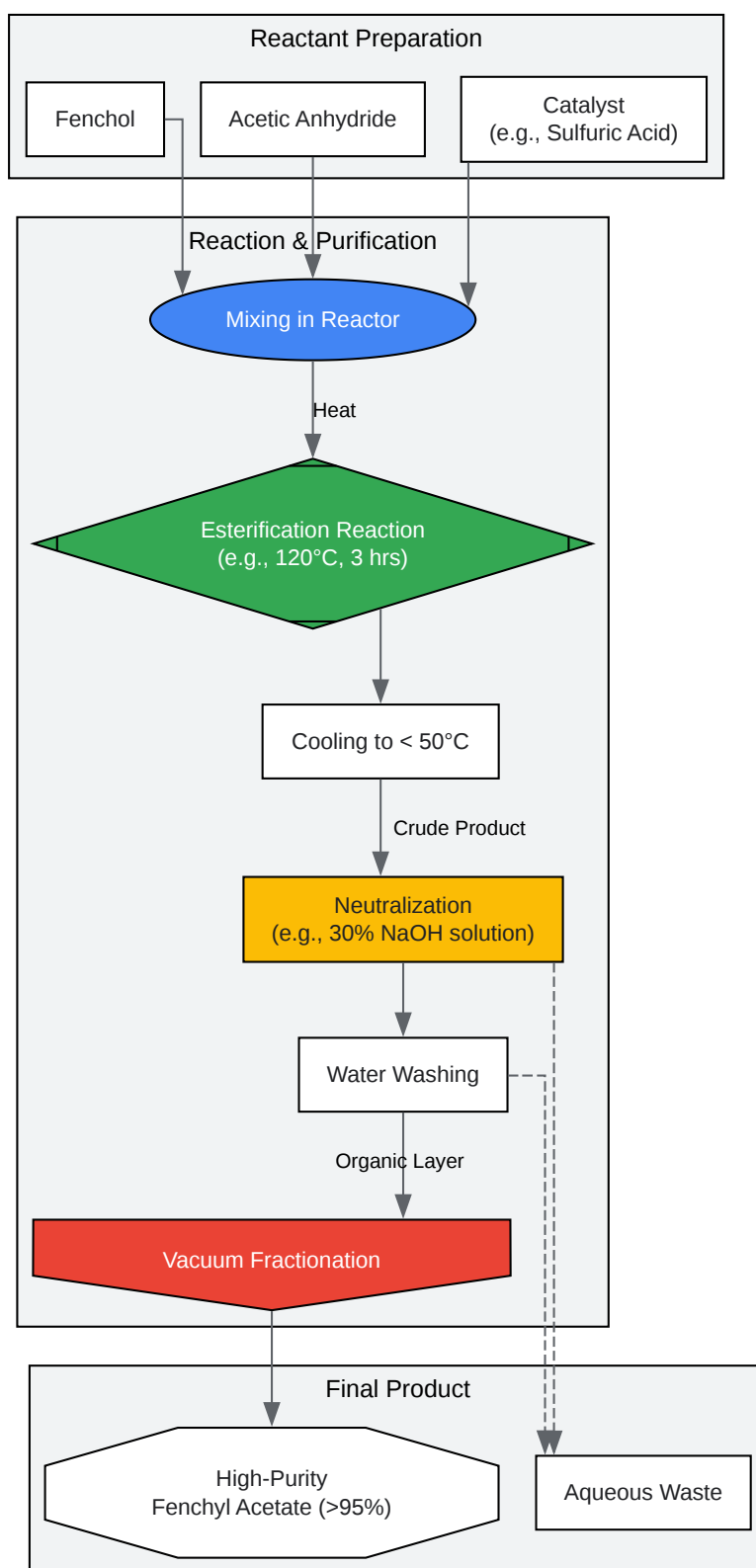
Determination of Refractive Index

- Objective: To measure the extent to which light is bent when passing through the substance.
- Apparatus: Abbe refractometer, constant temperature water circulator, light source (sodium D-line, 589 nm), dropper, soft tissue.
- Procedure:
 - Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
 - Ensure the prism surfaces are clean and dry.
 - Connect the refractometer to a water bath set to a constant temperature (e.g., 20°C).[\[16\]](#)

- Apply a few drops of **Fenchyl acetate** to the surface of the lower prism.
- Close the prisms firmly.
- Adjust the instrument to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If necessary, adjust the compensator to eliminate any color fringe and sharpen the dividing line.
- Read the refractive index from the instrument's scale.[\[16\]](#)

Synthesis and Workflow Visualization

Fenchyl acetate is typically synthesized via the esterification of fenchyl alcohol. A common industrial method involves the reaction of fenchol with acetic anhydride, using a catalyst.[\[3\]](#)[\[13\]](#)



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Caption: Workflow for the synthesis and purification of **Fenchyl Acetate**.

Safety and Handling

Proper handling of **Fenchyl acetate** is crucial in a laboratory or industrial setting.

- General Precautions: Use in a well-ventilated area.[1][17] Avoid contact with skin and eyes, and avoid inhalation of vapors.[11][17] Wear suitable protective clothing, including gloves and safety goggles.[1][17]
- Storage: Store in tightly sealed containers in a cool, dry, and well-ventilated place, away from heat, light, and ignition sources.[1][11][18]
- Fire Safety: **Fenchyl acetate** is a combustible liquid. Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing fires.[11][17]
- Spills: In case of a spill, absorb with an inert material like sand or earth and collect it in a suitable container for disposal.[11] Prevent entry into drains and waterways.[11][18]

Conclusion

Fenchyl acetate possesses a well-defined set of physicochemical properties that are critical to its application in various industries. This guide provides the essential quantitative data and standardized methodologies necessary for its effective use in research, quality control, and product development. A thorough understanding of these properties, combined with adherence to safety protocols, will enable professionals to harness the full potential of this versatile compound.

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References

- 1. Fenchyl Acetate | Industrial Chemicals Manufacturer [chemicalbull.com]
- 2. fenchyl acetate, 13851-11-1 [thegoodscentscompany.com]
- 3. foreverest.net [foreverest.net]

- [4. Fenchyl acetate \[webbook.nist.gov\]](#)
- [5. Fenchyl acetate \[webbook.nist.gov\]](#)
- [6. Endo-fenchyl acetate rich essential oil of *Strobilanthes sessilis* Nees inflorescence and its characterisation using GC, GC-MS, and NMR techniques - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. alpha-Fenchyl acetate | C₁₂H₂₀O₂ | CID 6427102 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. nmppdb.com.ng \[nmppdb.com.ng\]](#)
- [9. Showing Compound Fenchyl acetate \(FDB010420\) - FooDB \[foodb.ca\]](#)
- [10. ventos.com \[ventos.com\]](#)
- [11. chemicalbull.com \[chemicalbull.com\]](#)
- [12. foreverest.org \[foreverest.org\]](#)
- [13. CN103012130A - Method for preparing fenchyl acetate - Google Patents \[patents.google.com\]](#)
- [14. parchem.com \[parchem.com\]](#)
- [15. phillysim.org \[phillysim.org\]](#)
- [16. enfsi.eu \[enfsi.eu\]](#)
- [17. chemicalbook.com \[chemicalbook.com\]](#)
- [18. directpcw.com \[directpcw.com\]](#)
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